

2-Bromo-4-methyl-5-nitrophenol: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: **2-Bromo-4-methyl-5-nitrophenol**

Cat. No.: **B1282645**

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Disclaimer: Limited specific material safety data is publicly available for **2-Bromo-4-methyl-5-nitrophenol**. This guide compiles the available information and supplements it with data from structurally related compounds to provide a comprehensive overview for researchers. All users should conduct their own risk assessments and exercise extreme caution.

This technical guide provides an in-depth overview of the material safety data sheet (MSDS) for **2-Bromo-4-methyl-5-nitrophenol**, tailored for researchers, scientists, and professionals in drug development. Due to the limited availability of specific data for this compound, information has been supplemented with data from structurally similar nitrophenols.

Compound Identification and Physicochemical Properties

2-Bromo-4-methyl-5-nitrophenol is an organic compound with the molecular formula $C_7H_6BrNO_3$.^[1] It is characterized by a phenolic ring substituted with a bromine atom, a methyl group, and a nitro group.^[1]

Table 1: Compound Identifiers for **2-Bromo-4-methyl-5-nitrophenol**

Identifier	Value
CAS Number	103448-24-4
IUPAC Name	2-bromo-4-methyl-5-nitrophenol [1]
Molecular Formula	C ₇ H ₆ BrNO ₃ [1]
Molecular Weight	232.03 g/mol [1]
InChI	InChI=1S/C7H6BrNO3/c1-4-2-5(8)7(10)3-6(4)9(11)12/h2-3,10H,1H3 [1]
InChI Key	UNDCYNWWVCTFES-UHFFFAOYSA-N [1]
SMILES	CC1=CC(=C(C=C1--INVALID-LINK--[O-])O)Br [1]

Table 2: Physical and Chemical Properties of **2-Bromo-4-methyl-5-nitrophenol** and a Related Isomer

Property	2-Bromo-4-methyl-5-nitrophenol	2-Bromo-5-methyl-4-nitrophenol (Isomer)
Appearance	White crystalline solid[2]	Not Specified
Melting Point	Not Available	Not Available
Boiling Point	Not Available	Not Available
Density	Not Available	Not Available
XLogP3	Not Available	2.5[3]
Hydrogen Bond Donor Count	Not Available	1[3]
Hydrogen Bond Acceptor Count	Not Available	3[3]
Rotatable Bond Count	Not Available	1[3]
Exact Mass	Not Available	230.95311 Da[3]
Monoisotopic Mass	Not Available	230.95311 Da[3]
Topological Polar Surface Area	Not Available	66.1 Å ² [3]
Heavy Atom Count	Not Available	12[3]

Hazard Identification and Safety Precautions

Due to the presence of a nitro group and a bromine atom, **2-Bromo-4-methyl-5-nitrophenol** is likely to be toxic and an irritant.[1] Nitrophenols, as a class, can cause irritation, eye damage, and systemic poisoning upon ingestion or inhalation.[1] The nitro group may also make the compound relatively unstable under certain conditions, potentially leading to exothermic reactions.[1]

For the related compound, 2-Bromo-4-methyl-5-nitroaniline, it is stated to be harmful by inhalation, in contact with skin, and if swallowed.[4]

Table 3: GHS Hazard Classification for Related Nitrophenol Compounds

Hazard Class	Hazard Category	Compound
Acute toxicity, oral	Category 4	2-Bromo-4-nitrophenol[5]
Hazardous to the aquatic environment, acute hazard	Category 1	2-Bromo-4-nitrophenol[5]
Skin Corrosion/Irritation	Category 2	2-Methyl-5-nitrophenol[6]
Serious Eye Damage/Eye Irritation	Category 2	2-Methyl-5-nitrophenol[6]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	2-Methyl-5-nitrophenol[6]
Acute dermal toxicity	Category 3	2-Methyl-5-nitrophenol[6]
Acute Inhalation Toxicity - Dusts and Mists	Category 4	2-Methyl-5-nitrophenol[6]

Recommended Safety Precautions:

- Engineering Controls: Use only in a chemical fume hood.[4] Ensure adequate ventilation.[7] Eyewash stations and safety showers should be close to the workstation.[6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety goggles or glasses.[4]
 - Skin Protection: Wear laboratory clothing and chemical-resistant gloves.[4] Gloves must be inspected prior to use.[7]
 - Respiratory Protection: If dust is generated, a respirator may be required.[7]
- Handling: Avoid contact with skin and eyes.[7] Avoid the formation of dust and aerosols.[7] Wash thoroughly after handling.[4] Do not eat, drink, or smoke when using this product.[8]
- Storage: Store in a cool, dry, and well-ventilated place.[7][8] Keep containers tightly closed. [7]

Toxicological Information

Specific toxicological data for **2-Bromo-4-methyl-5-nitrophenol** is not available. The information below for a related compound is provided for guidance.

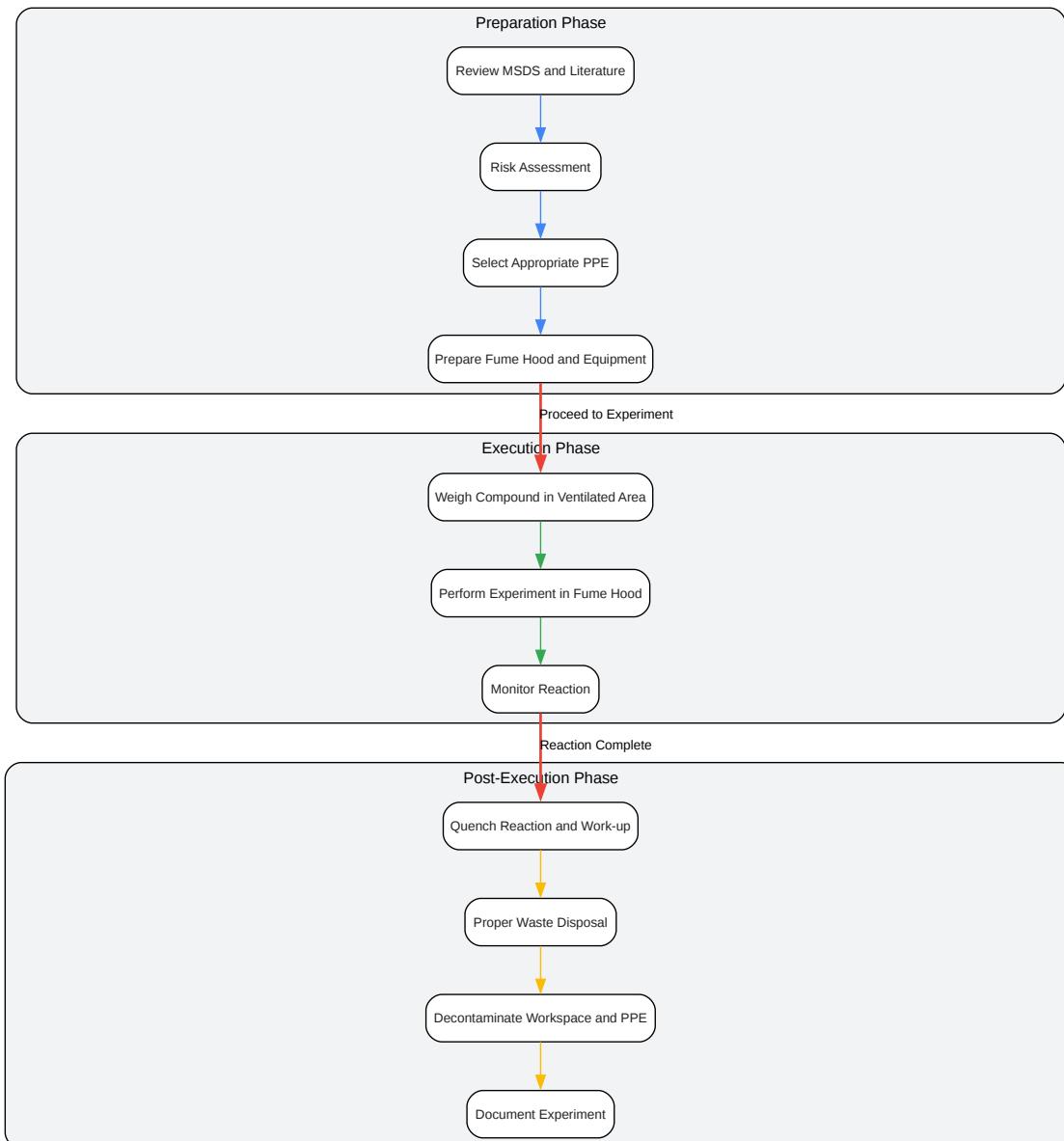
Table 4: Toxicological Data for 2-Methyl-5-nitrophenol

Test	Result	Species
Acute Oral Toxicity	Category 4	Data not specified
Acute Dermal Toxicity	Category 3	Data not specified
Acute Inhalation Toxicity (Dusts/Mists)	Category 4	Data not specified
Skin Corrosion/Irritation	Category 2	Data not specified
Serious Eye Damage/Irritation	Category 2	Data not specified
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory System)	Data not specified

Experimental Protocols and Handling

No specific, peer-reviewed experimental protocols for the synthesis or biological application of **2-Bromo-4-methyl-5-nitrophenol** were identified. A general synthesis route for the related isomer, 2-Bromo-5-methyl-4-nitrophenol, involves the reaction of 1-Bromo-2-fluoro-4-methyl-5-nitrobenzene with sodium hydroxide in dimethyl sulfoxide.^[9] Researchers should develop their own detailed protocols with rigorous safety assessments.

Below is a generalized workflow for handling potentially hazardous chemical compounds in a research setting.



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Caption: Generalized workflow for handling hazardous research chemicals.

Reactivity and Biological Activity

Reactivity Profile:

Based on its functional groups, **2-Bromo-4-methyl-5-nitrophenol** is expected to undergo several types of chemical reactions:

- Nucleophilic Substitution: The bromine atom can be displaced by various nucleophiles.[1]
- Reduction: The nitro group can be reduced to an amino group, which would significantly alter the compound's biological properties.[1]
- Esterification: The phenolic hydroxyl group can react with carboxylic acids to form esters.[1]

Potential Biological Activity:

While specific studies on **2-Bromo-4-methyl-5-nitrophenol** are lacking, compounds with similar structures have shown potential biological activities:

- Antimicrobial and Antifungal Properties: Related bromophenol derivatives have been investigated for their activity against various pathogens.[1]
- Cytotoxic Effects: The presence of a nitro group is often associated with cytotoxicity in cancer cell lines, suggesting potential applications in oncology research.[1]

In conclusion, **2-Bromo-4-methyl-5-nitrophenol** is a research chemical with limited publicly available safety and toxicological data. Researchers should handle this compound with the utmost care, employing stringent safety protocols appropriate for potentially toxic and irritant substances. Further investigation is required to fully characterize its physicochemical properties, reactivity, and biological activity.

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